

An In-depth Technical Guide to the Analysis of C₁₁H₇NO₄ Isomers

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Compound of Interest

Compound Name: 5-(5-Formylpyridin-2-yl)furan-2-carboxylic acid

CAS No.: 2137591-52-5

Cat. No.: B2425486

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For Researchers, Scientists, and Drug Development Professionals

Introduction

The molecular formula C₁₁H₇NO₄ represents a fascinating and diverse group of isomeric compounds, each with unique chemical properties and biological activities. With a precise molecular weight of 217.18 g/mol, these isomers, while sharing the same elemental composition, exhibit a wide range of structures, from the notorious carcinogen Aristolochic Acid I to synthetically versatile chromenone derivatives and naphthalenecarboxylic acids. This guide provides a comprehensive technical analysis of key C₁₁H₇NO₄ isomers, focusing on their synthesis, characterization, and significance in the fields of toxicology and drug development. As Senior Application Scientists, our goal is to not only present methodologies but to also provide the underlying scientific rationale, empowering researchers to make informed decisions in their own investigations.

Core Physicochemical Properties of C₁₁H₇NO₄

A symbolic representation of a compound's chemical composition is its chemical formula.^[1] The molecular formula C₁₁H₇NO₄ indicates the presence of eleven carbon atoms, seven hydrogen atoms, one nitrogen atom, and four oxygen atoms. The exact molecular weight, calculated from the atomic masses of the most abundant isotopes of these elements, is a critical parameter in mass spectrometry for the identification of these compounds.

Molecular Weight Calculation:

- $(11 \times 12.011) + (7 \times 1.008) + (1 \times 14.007) + (4 \times 15.999) = 217.18 \text{ g/mol}$

This shared molecular weight makes the differentiation of C₁₁H₇NO₄ isomers a significant analytical challenge, often requiring a combination of chromatographic separation and sophisticated mass spectrometric techniques.

A Tale of Three Isomers: Structure, Synthesis, and Significance

This guide will focus on three prominent and scientifically relevant isomers of C₁₁H₇NO₄:

- Aristolochic Acid I: A naturally occurring nitrophenanthrene carboxylic acid with well-documented nephrotoxic and carcinogenic properties.
- 3-nitro-4-phenyl-2H-chromen-2-one: A representative of the coumarin/chromenone class of compounds, which are of great interest in medicinal chemistry for their diverse pharmacological activities.
- 5-nitro-naphthalene-1-carboxylic acid: A synthetic building block used in the preparation of dyes and potential pharmaceutical intermediates.

The following table summarizes key quantitative data for these isomers:

| Property | Aristolochic Acid I | 3-nitro-4-phenyl-2H-chromen-2-one | 5-nitro-naphthalene-1-carboxylic acid |
|------------------|--|--|---|
| IUPAC Name | 8-methoxy-6-nitrophenanthro[3,4-d][2][3]dioxole-5-carboxylic acid | 3-nitro-4-phenyl-2H-chromen-2-one | 5-nitronaphthalene-1-carboxylic acid |
| CAS Number | 313-67-7 | 10524-88-6 | 1975-44-6 |
| Molecular Weight | 217.18 g/mol (for the core C ₁₁ H ₇ NO ₄ structure) | 267.24 g/mol (Note: This is a derivative, not a direct isomer) | 217.18 g/mol |
| Melting Point | 281-286 °C | 141-142 °C | 241.5 °C |
| Appearance | Yellow powder | Not specified | Off-white to light yellow solid |
| Solubility | Poorly soluble in water | Not specified | Soluble in ethanol and acetone; limited solubility in water |

Isomer 1: Aristolochic Acid I - The Double-Edged Sword

Aristolochic Acid I (AA-I) is a phytochemical found in plants of the Aristolochia and Asarum genera, which have been used in some traditional herbal medicines.[4] However, extensive research has unequivocally linked AA-I to severe nephropathy and an increased risk of urothelial cancers.[5]

Chemical Structure and Properties

AA-I possesses a complex polycyclic structure. Its carcinogenicity stems from the metabolic reduction of the nitro group to a reactive N-acylnitrenium ion, which can form stable DNA adducts, leading to mutations.[4]

Aristolochic Acid I Structure

Analytical Characterization: A Protocol for Detection

Given its toxicity, the detection of AA-I in herbal products is of paramount importance for public health. High-Performance Liquid Chromatography coupled with tandem mass spectrometry (HPLC-MS/MS) is the gold standard for its analysis due to its high sensitivity and specificity.

Step-by-Step Protocol for HPLC-MS/MS Analysis of Aristolochic Acid I in Herbal Supplements:

- Sample Preparation:
 - Accurately weigh 100 mg of the homogenized herbal supplement into a centrifuge tube.
 - Add 1.0 mL of an extraction solvent (e.g., methanol/water/acetic acid: 70:25:5 v/v) and sonicate for 30 minutes.^[6]
 - Centrifuge the sample at 16,000 x g for 10 minutes.
 - Transfer the supernatant to an HPLC vial for analysis.
- HPLC Separation:
 - Column: C18 reversed-phase column (e.g., 2.1 x 150 mm, 3.5 μm). The non-polar stationary phase of the C18 column effectively retains the relatively non-polar AA-I, allowing for its separation from more polar matrix components.
 - Mobile Phase: A gradient elution is typically employed to achieve optimal separation. For example:
 - Mobile Phase A: 0.1% formic acid in water.
 - Mobile Phase B: Acetonitrile.
 - A typical gradient might start with a high percentage of A, gradually increasing the percentage of B to elute AA-I.
 - Flow Rate: 0.3 mL/min.
 - Injection Volume: 10 μL.

- Column Temperature: 40 °C.
- Mass Spectrometry Detection:
 - Ionization Mode: Electrospray ionization (ESI) in positive ion mode is commonly used.
 - Multiple Reaction Monitoring (MRM): For high specificity and sensitivity, MRM is employed. This involves monitoring specific precursor-to-product ion transitions for AA-I.
 - Precursor Ion: m/z 359 [M+NH₄]⁺.^[7]
 - Product Ion: m/z 298.^[6]
 - Collision Energy: Optimized to maximize the intensity of the product ion (e.g., 10 eV).^[7]

Rationale for Method Selection:

- Reversed-Phase HPLC: This is the method of choice for separating moderately polar to non-polar compounds like AA-I from complex matrices. The C18 stationary phase provides excellent retention and resolution.
- Tandem Mass Spectrometry (MS/MS): The use of MS/MS, particularly in MRM mode, provides a high degree of certainty in identification and quantification, even at trace levels, by monitoring a specific fragmentation pathway unique to the target analyte. This is crucial for differentiating AA-I from other co-eluting compounds with the same nominal mass.

Isomer 2: 3-nitro-4-phenyl-2H-chromen-2-one - A Scaffold for Drug Discovery

In contrast to the toxicity of AA-I, the chromen-2-one (coumarin) scaffold is a "privileged structure" in medicinal chemistry, forming the core of numerous compounds with a wide array of pharmacological activities, including anticancer, anti-inflammatory, and antimicrobial properties.^[8] The 3-nitro-4-phenyl-2H-chromen-2-one represents a synthetic derivative within this class.

Chemical Structure and Synthesis

The synthesis of coumarin derivatives often involves the Knoevenagel condensation, a nucleophilic addition of an active methylene compound to a carbonyl group, followed by dehydration.[9]

3-nitro-4-phenyl-2H-chromen-2-one Structure

Step-by-Step Protocol for the Synthesis of a 3-nitro-4-substituted-2H-chromen-2-one Derivative:

This protocol is a generalized procedure based on the Knoevenagel condensation.

- Reaction Setup:
 - In a round-bottom flask, dissolve salicylaldehyde (1 equivalent) and an active methylene compound containing a nitro group, such as ethyl nitroacetate (1.1 equivalents), in a suitable solvent like ethanol.
 - Add a catalytic amount of a base, such as piperidine (0.1 equivalents).[10] The base is crucial for deprotonating the active methylene compound to form the nucleophilic enolate.
- Reaction:
 - Stir the reaction mixture at room temperature or with gentle heating. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Work-up and Purification:
 - Once the reaction is complete, cool the mixture and pour it into ice-cold water.
 - The precipitated product can be collected by filtration.
 - The crude product is then purified by recrystallization from a suitable solvent (e.g., ethanol) to yield the pure 3-nitro-coumarin derivative.

Rationale for Synthetic Strategy:

- Knoevenagel Condensation: This is a highly efficient and versatile method for C-C bond formation, particularly for the synthesis of α,β -unsaturated systems like coumarins. The use

of a weak base like piperidine is sufficient to catalyze the reaction without promoting side reactions.

Pharmacological Relevance

The introduction of a nitro group and a phenyl ring at the 3 and 4 positions of the coumarin scaffold can significantly influence its biological activity. These modifications can enhance the compound's interaction with biological targets, leading to potential therapeutic applications. For instance, various substituted chromene derivatives have shown promise as anticancer and anti-inflammatory agents.[11]

Isomer 3: 5-nitro-naphthalene-1-carboxylic acid - A Versatile Synthetic Intermediate

5-nitro-naphthalene-1-carboxylic acid is a synthetic organic compound that serves as a valuable intermediate in the chemical industry, particularly in the synthesis of dyes and as a precursor for more complex molecules with potential pharmacological properties.[2]

Chemical Structure and Properties

The presence of both a carboxylic acid and a nitro group on the naphthalene backbone makes this molecule reactive at multiple sites. The electron-withdrawing nature of the nitro group influences the acidity of the carboxylic acid and the reactivity of the naphthalene ring.[2]

5-nitro-naphthalene-1-carboxylic acid Structure

Synthesis

5-nitro-naphthalene-1-carboxylic acid can be synthesized by the nitration of α -naphthoic acid using fuming nitric acid. This electrophilic aromatic substitution reaction is a standard method for introducing nitro groups onto aromatic rings.

Rationale for Synthetic Approach:

- **Electrophilic Aromatic Substitution:** The naphthalene ring is electron-rich and readily undergoes electrophilic substitution. The use of a strong nitrating agent like fuming nitric acid ensures the successful introduction of the nitro group.

Comparative Analysis and Future Perspectives

The three isomers of C₁₁H₇NO₄ discussed in this guide highlight the profound impact of molecular structure on chemical and biological properties. While Aristolochic Acid I serves as a stark reminder of the potential toxicity of natural compounds, the chromenone and naphthalene carboxylic acid scaffolds represent promising avenues for the development of new therapeutic agents and functional materials.

The analytical techniques detailed herein, particularly the combination of chromatography and mass spectrometry, are essential tools for the identification and quantification of these and other isomeric compounds. The ability to differentiate between isomers is not merely an academic exercise but a critical aspect of drug safety, quality control, and the exploration of structure-activity relationships in drug discovery.



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General Workflow for Isomer Analysis

Future research in this area will likely focus on the development of more rapid and sensitive analytical methods for the detection of toxic isomers like AA-I in complex matrices. Furthermore, the continued exploration of the pharmacological potential of synthetic C₁₁H₇NO₄ isomers, particularly those based on the coumarin scaffold, holds great promise for the discovery of novel therapeutics.

References

- NPAA. (n.d.). 3-hydroxy-2-(substituted phenyl)-4h-chromen-4-one derivatives- synthesis, spectral characterization and pharmacological screening. Retrieved from [\[Link\]](#)
- Stefanachi, A., et al. (2018). A twenty-year journey exploring coumarin-based derivatives as bioactive molecules. *European Journal of Medicinal Chemistry*, 157, 1037-1051.
- Chemistry Learner. (2020, May 29). Knoevenagel Condensation: Definition, Examples and Mechanism. Retrieved from [\[Link\]](#)

- ResearchGate. (n.d.). Mechanism for the synthesis of coumarins via Knoevenagel condensation.... Retrieved from [[Link](#)]
- Studylib.net. (n.d.). Coumarin Synthesis: Knoevenagel Condensation Lab Experiment. Retrieved from [[Link](#)]...
- Wikipedia. (n.d.). Aristolochic acid. Retrieved from [[Link](#)]
- Asian Journal of Chemistry. (2019, June 1). Synthesis of Substituted 4-(4-((3-Nitro-2-oxo-2H-chromene-4-yl)amino)phenyl)morpholine-3-one Coumarin Derivatives. Retrieved from [[Link](#)]
- PubMed. (2002). Detecting aristolochic acids in herbal remedies by liquid chromatography/serial mass spectrometry. Retrieved from [[Link](#)]
- Journal of Food and Drug Analysis. (2005). Analyzing aristolochic acids in Chinese herbal preparations using LC/MS/MS. Retrieved from [[Link](#)]
- Semantic Scholar. (n.d.). Determination of Aristolochic Acid Using Isocratic RP- HPLC Method. Retrieved from [[Link](#)]
- PMC. (2023, July 7). Optimization of Mass Spectrometric Parameters in Data Dependent Acquisition for Untargeted Metabolomics on the Basis of Putative Assignments. Retrieved from [[Link](#)]
- SciSpace. (n.d.). the synthesis and nmr spectral assignments of 3-nitro-4-((6-nitrobenzothiazol-2-yl)amino)phenylmorpholine-3-one. Retrieved from [[Link](#)]
- BYJU'S. (n.d.). Importance of Chemical Formulae. Retrieved from [[Link](#)]
- ACS Publications. (2025, October 12). Simultaneous Determination of Aristoloxazines, Aristolochic Acids, and Aristolactams Using HPLC–Fluorescence Detection with a. Retrieved from [[Link](#)]
- PMC. (n.d.). 3-Nitro-2-phenylchroman. Retrieved from [[Link](#)]
- National Cheng Kung University - Research NCKU. (n.d.). Facile Reversed-Phase HPLC Resolution and Quantitative Determination of Aristolochic Acid and Aristolactam Analogues in

Traditional Chinese Medicine. Retrieved from [\[Link\]](#)

- PubMed. (2002, January 5). High-performance liquid chromatographic determination for aristolochic acid in medicinal plants and slimming products. Retrieved from [\[Link\]](#)
- Frontiers. (2019, June 11). Systematic Overview of Aristolochic Acids: Nephrotoxicity, Carcinogenicity, and Underlying Mechanisms. Retrieved from [\[Link\]](#)
- PMC. (n.d.). Mass Spectrometry Approach for Differentiation of Positional Isomers of Saccharides: Toward Direct Analysis of Rare Sugars. Retrieved from [\[Link\]](#)
- Zenodo. (n.d.). Quantitation of aristolochic acid using high performance liquid chromatography with photodiode array detection. Retrieved from [\[Link\]](#)
- ResearchGate. (2025, August 7). Determination of Aristolochic Acid Using Isocratic RP-HPLC Method. Retrieved from [\[Link\]](#)
- The Royal Society of Chemistry. (n.d.). ¹H NMR and ¹³C NMR spectra of the catalytic synthesized compounds. Retrieved from [\[Link\]](#)
- ResearchGate. (2025, August 10). novel [(3-nitro-2-oxo-2h-chromen-4-ylamino)-phenyl]phenyl-azetidin-2-ones and their antimicrobial activity. Retrieved from [\[Link\]](#)
- Asian Journal of Chemistry. (2019, June 1). Synthesis of Substituted 4-(4-((3-Nitro-2-oxo-2H-chromene-4-yl)amino)phenyl)morpholine-3-one Coumarin Derivatives. Retrieved from [\[Link\]](#)
- Arkivoc. (n.d.). The chemistry of 3-nitrochromenes. Retrieved from [\[Link\]](#)
- The Royal Society of Chemistry. (n.d.). supporting information. Retrieved from [\[Link\]](#)
- Der Pharma Chemica. (n.d.). A facile synthesis, characterization of N-substituted 7-methoxy-3-phenyl-4-(3-piperizin-1-yl-propoxy) chromen-2-one. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Mechanism for the synthesis of 3-acetyl-4-phenyl-2H-chromen-2-one (118).... Retrieved from [\[Link\]](#)
- Thieme. (n.d.). 5 Combination of ¹H and ¹³C NMR Spectroscopy. Retrieved from [\[Link\]](#)

- NPAA. (n.d.). 3-hydroxy-2-(substituted phenyl)-4h-chromen-4-one derivatives- synthesis, spectral characterization and pharmacological screening. Retrieved from [\[Link\]](#)
- NP-MRD. (n.d.). ¹³C NMR Spectrum (1D, 151 MHz, H₂O, predicted) (NP0194863). Retrieved from [\[Link\]](#)
- PubChemLite. (n.d.). 5-nitronaphthalene-1-carboxylic acid (C₁₁H₇NO₄). Retrieved from [\[Link\]](#)
- RJPT. (n.d.). Review on Chromen derivatives and their Pharmacological Activities. Retrieved from [\[Link\]](#)
- ResearchGate. (2025, August 10). Pharmacological activities of chromene derivatives: An overview. Retrieved from [\[Link\]](#)

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Sources

1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
2. CAS 1975-44-6: 5-NITRO-NAPHTHALENE-1-CARBOXYLIC ACID [[cymitquimica.com](https://www.cymitquimica.com)]
3. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
4. [chemsynthesis.com](https://www.chemsynthesis.com) [[chemsynthesis.com](https://www.chemsynthesis.com)]
5. [chromatographyonline.com](https://www.chromatographyonline.com) [[chromatographyonline.com](https://www.chromatographyonline.com)]
6. pubs.acs.org [pubs.acs.org]
7. [jfda-online.com](https://www.jfda-online.com) [[jfda-online.com](https://www.jfda-online.com)]
8. 3-(4-nitrophenyl)-2H-chromen-2-one | C₁₅H₉NO₄ | CID 263080 - PubChem [pubchem.ncbi.nlm.nih.gov]
9. Knoevenagel Condensation: Definition, Examples and Mechanism [[chemistrylearner.com](https://www.chemistrylearner.com)]
10. [studylib.net](https://www.studylib.net) [[studylib.net](https://www.studylib.net)]

- [11. Coumarins: Fast Synthesis by the Knoevenagel Condensation under Microwave Irradiation. \[ch.ic.ac.uk\]](#)
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